

Phenylsodium: A Technical Guide to its Synthesis and Chemical Properties

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Compound of Interest

Compound Name: Phenylsodium

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Abstract

Phenylsodium (C_6H_5Na) is a highly reactive organosodium compound that serves as a potent nucleophile and a strong base in organic synthesis. This technical guide provides a comprehensive overview of the molar mass and molecular formula of **phenylsodium**. It details experimental protocols for its preparation and outlines key chemical reactions. While **phenylsodium** is a valuable reagent in chemical synthesis, it should be noted that, based on currently available public information, its biological activity and potential involvement in signaling pathways have not been characterized.

Molecular Formula and Molar Mass

The chemical properties of **phenylsodium** are fundamentally defined by its molecular structure and mass.

Molecular Formula

The molecular formula for **phenylsodium** is C_6H_5Na .^{[1][2]} This indicates that each molecule is composed of a phenyl group (C_6H_5) bonded to a sodium atom.

Molar Mass Calculation

The molar mass of **phenylsodium** is calculated from the atomic masses of its constituent elements: Carbon (C), Hydrogen (H), and Sodium (Na).

Element	Symbol	Quantity	Atomic Mass (amu)	Total Mass (amu)
Carbon	C	6	12.011	72.066
Hydrogen	H	1	1.008	5.040
Sodium	Na	1	22.990	22.990
Total	100.096			

The calculated molar mass of **phenylsodium** is 100.096 g/mol .

Synthesis of Phenylsodium: Experimental Protocols

The synthesis of **phenylsodium** requires anhydrous conditions and an inert atmosphere due to its high reactivity with water and oxygen. Several methods have been developed for its preparation.

Reaction of Chlorobenzene with Sodium Metal

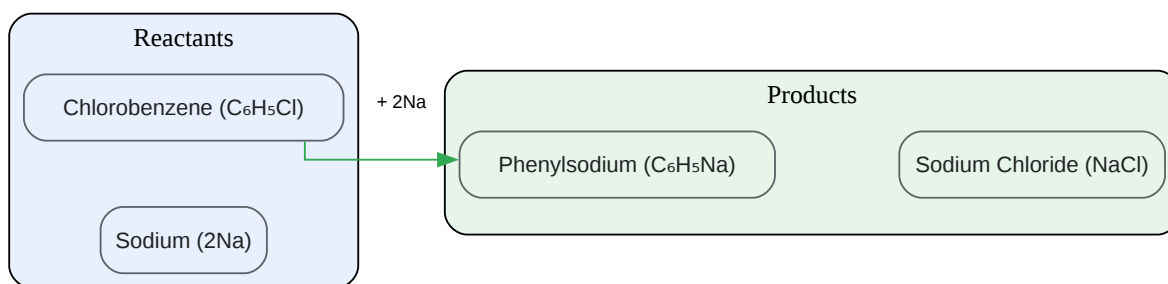
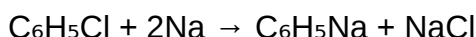
This is a common and effective method for the synthesis of **phenylsodium**.

Experimental Protocol:

- Apparatus Setup: A three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser is assembled. The entire apparatus is flame-dried and maintained under a positive pressure of dry, inert gas (e.g., nitrogen or argon).
- Reagents:
 - Sodium metal, finely dispersed (as a sand or powder).
 - Anhydrous chlorobenzene.
 - Anhydrous solvent (e.g., toluene or xylene).

- Procedure: a. The sodium dispersion is added to the reaction flask containing the anhydrous solvent. b. Chlorobenzene is added dropwise from the dropping funnel to the stirred suspension of sodium at a controlled rate to maintain a gentle reflux. c. The reaction mixture is typically stirred for several hours at room temperature or with gentle heating to ensure complete reaction. d. The resulting suspension of **phenylsodium** can be used directly for subsequent reactions.

Reaction Scheme:



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Caption: Synthesis of **phenylsodium** from chlorobenzene and sodium.

Transmetalation from Diphenylmercury

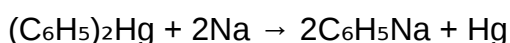
Historically, one of the first syntheses of **phenylsodium** involved the reaction of diphenylmercury with sodium metal.

Experimental Protocol:

- Apparatus Setup: Similar to the setup described in section 2.1.
- Reagents:
 - Diphenylmercury ((C₆H₅)₂Hg).

- Sodium metal.
- Anhydrous solvent (e.g., benzene).
- Procedure: a. Diphenylmercury is dissolved in the anhydrous solvent in the reaction flask. b. Sodium metal is added to the solution under an inert atmosphere. c. The reaction mixture is stirred until the formation of **phenylsodium** is complete, indicated by the consumption of sodium and the formation of a precipitate.

Reaction Scheme:



Chemical Reactivity and Handling

Phenylsodium is a powerful nucleophile and a strong base. Its high reactivity necessitates careful handling procedures.

- Reactions with Electrophiles: **Phenylsodium** readily reacts with a wide range of electrophiles, including alkyl halides, carbonyl compounds, and epoxides, to form new carbon-carbon bonds.
- Metalation Reactions: As a strong base, it can deprotonate weakly acidic hydrocarbons, such as toluene, to form the corresponding organosodium compounds.
- Handling and Safety: **Phenylsodium** is pyrophoric and reacts violently with water. It must be handled under a dry, inert atmosphere (e.g., in a glovebox or using Schlenk techniques). Appropriate personal protective equipment (PPE), including flame-retardant lab coats, safety glasses, and gloves, is mandatory.

Biological Activity and Signaling Pathways

A thorough review of the scientific literature indicates a lack of studies on the biological activity of **phenylsodium**. There is no available information to suggest its involvement in any biological signaling pathways or its application in drug development. Its extreme reactivity and instability in protic or aerobic environments, such as those found in biological systems, likely preclude any significant biological role. Researchers in drug development should be aware that while

organometallic compounds are explored for various therapeutic applications, **phenylsodium** itself has not been a subject of such investigations based on public records.

Conclusion

Phenylsodium is a well-established organosodium reagent with significant applications in organic synthesis. Its molecular formula (C_6H_5Na) and molar mass (100.096 g/mol) are fundamental to its stoichiometry in chemical reactions. The synthesis of **phenylsodium**, typically achieved through the reaction of a halobenzene with sodium metal, requires stringent anhydrous and anaerobic conditions. While its chemical reactivity is well-documented, there is a notable absence of research into its biological effects. Therefore, for professionals in drug development and life sciences, **phenylsodium** should be considered solely as a reactive chemical intermediate for synthesis rather than a compound with known biological properties.

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References

- 1. Phenylsodium - Wikipedia [en.wikipedia.org]
- 2. Phenylsodium | C_6H_5Na | CID 11007827 - PubChem [pubchem.ncbi.nlm.nih.gov]
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